

atmospheric lifetime of 1-aminoethanol vs similar amino alcohols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Aminoethanol

CAS No.: 75-39-8

Cat. No.: S1892013

Get Quote

Available Kinetic Data for Reference Amino Alcohols

The table below summarizes atmospheric degradation data for other amino alcohols for which experimental data is available. Please note that these are not direct alternatives to **1-aminoethanol**.

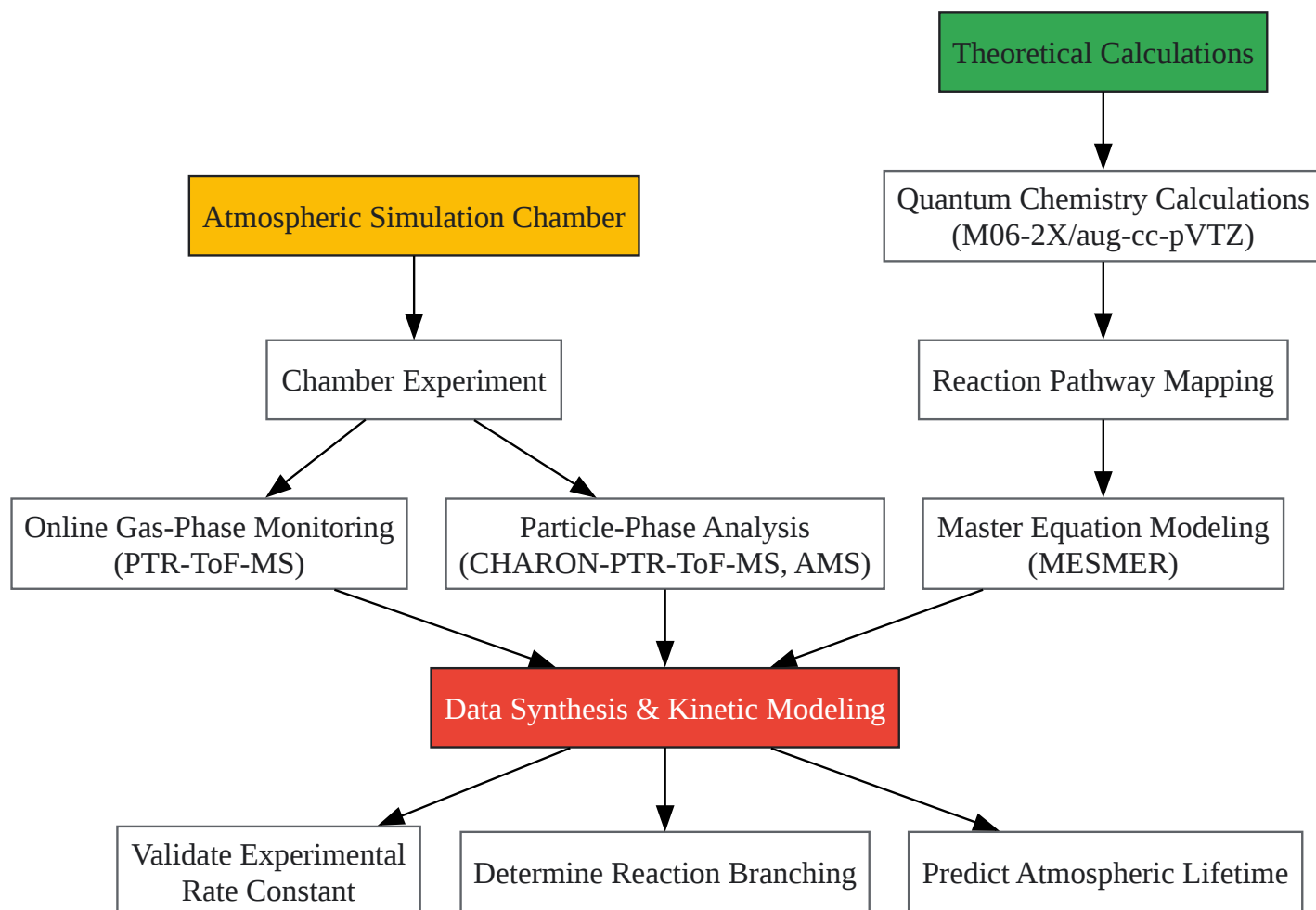
Compound Name	Primary Oxidant	Rate Constant (cm ³ molecule ⁻¹ s ⁻¹)	Estimated Atmospheric Lifetime	Experimental Conditions
2-amino-2-methyl-1-propanol (AMP) [1]	OH radical	(2.8 $\times 10^{-11}$) (at 300 K)	~10 hours	Large chamber simulation, 300 K
Ethanolamine (MEA) [2]	Information not specified	Information not specified	Information not specified	Oxidative degradation study; specific kinetic data not provided

Experimental Methodologies for Atmospheric Studies

The data for AMP comes from a comprehensive study that combined experimental and theoretical methods, which represents the type of protocol used to determine atmospheric lifetimes [1]:

- **Experimental Setup:** Photo-oxidation experiments were conducted in a large atmospheric simulation chamber (the 200 m³ EUPHORE chamber). The oxidant concentration (OH radicals) was controlled, and the decay of the amine was monitored over time.
- **Analytical Techniques:** Gas-phase species were tracked in real-time using **high-resolution Proton-Transfer-Reaction Time-of-Flight Mass Spectrometry (PTR-ToF-MS)**. Aerosol and particle-phase products were analyzed using a **CHARON (Chemical Analysis of Aerosol Online) inlet** coupled to a second PTR-ToF-MS and an **Aerosol Mass Spectrometer**.
- **Theoretical Calculations:** **Quantum chemistry calculations** were performed (M06-2X/aug-cc-pVTZ level of theory) to map the reaction pathway. **Master equation modeling** (using MESMER software) was then used to simulate the reaction kinetics under atmospheric conditions and confirm the experimental rate constant.

The diagram below illustrates this integrated experimental and computational workflow.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Atmospheric Chemistry of 2-Amino-2-methyl-1-propanol [pmc.ncbi.nlm.nih.gov]
2. Degradation behaviour of fresh and pre-used ethanolamine [sciencedirect.com]

To cite this document: Smolecule. [atmospheric lifetime of 1-aminoethanol vs similar amino alcohols]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1892013#atmospheric-lifetime-of-1-aminoethanol-vs-similar-amino-alcohols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com